

# 4-Acetamidophenylglyoxal Hydrate: A Technical Overview

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## Compound of Interest

Compound Name: 4-Acetamidophenylglyoxal hydrate

Cat. No.: B578847

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This technical guide provides a comprehensive overview of the known chemical and physical properties of **4-Acetamidophenylglyoxal hydrate** (CAS No: 16267-10-0). Due to the limited availability of published experimental data, this document primarily relies on predicted values and information from chemical suppliers. Further experimental validation is highly recommended.

## Chemical Identity and Physical Properties

**4-Acetamidophenylglyoxal hydrate**, also known as N-(4-glyoxyloylphenyl)acetamide hydrate, is a functionalized aromatic compound. Its core structure consists of an acetamide group and a glyoxal hydrate moiety attached to a phenyl ring.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	16267-10-0 <a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub> <a href="#">[1]</a>
Molecular Weight	209.2 g/mol <a href="#">[1]</a>
Synonyms	N-(4-glyoxyloylphenyl)acetamide hydrate

Table 2: Predicted Physicochemical Properties

Property	Value	Source
Boiling Point	468.4 ± 35.0 °C (at 760 mmHg)	Predicted[1]
Flash Point	247 °C	Predicted[1]
Density	1.399 ± 0.06 g/cm³	Predicted[1]
Vapor Pressure	3.29E-10 mmHg at 25°C	Predicted[1]

Note: An experimentally determined melting point for **4-Acetamidophenylglyoxal hydrate** is not readily available in the surveyed literature.

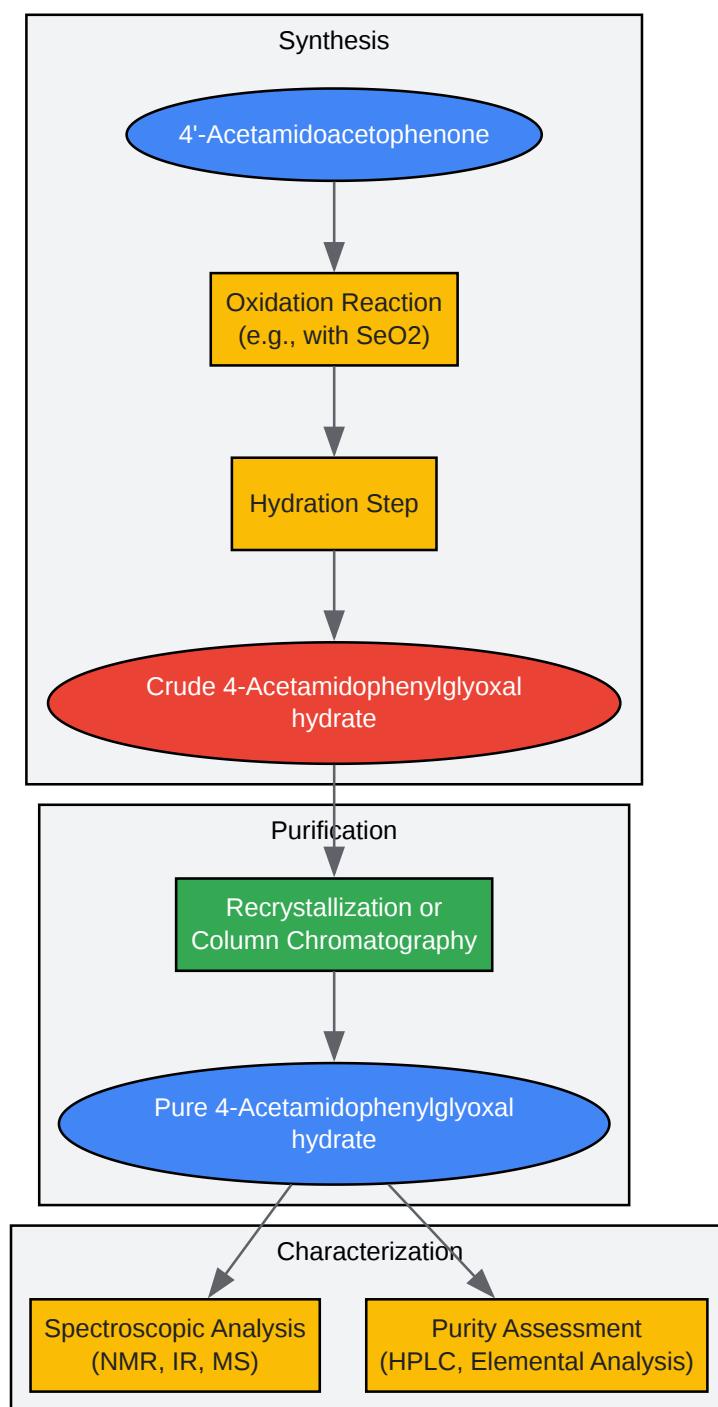
## Spectroscopic Data

Detailed experimental spectroscopic data with peak analysis for **4-Acetamidophenylglyoxal hydrate** are not publicly available. Commercial suppliers indicate the availability of NMR, HPLC, and LC-MS data upon request. For research and development purposes, it is crucial to obtain and interpret these spectra for structural confirmation and purity assessment.

## Experimental Protocols

### Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **4-Acetamidophenylglyoxal hydrate** is not available in the public domain. A potential synthetic route could involve the oxidation of 4'-acetamidoacetophenone, followed by hydration. The following diagram illustrates a generalized workflow for a potential synthesis and characterization of this compound.



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Caption: Generalized workflow for the synthesis and characterization of **4-Acetamidophenylglyoxal hydrate**.

## Analysis

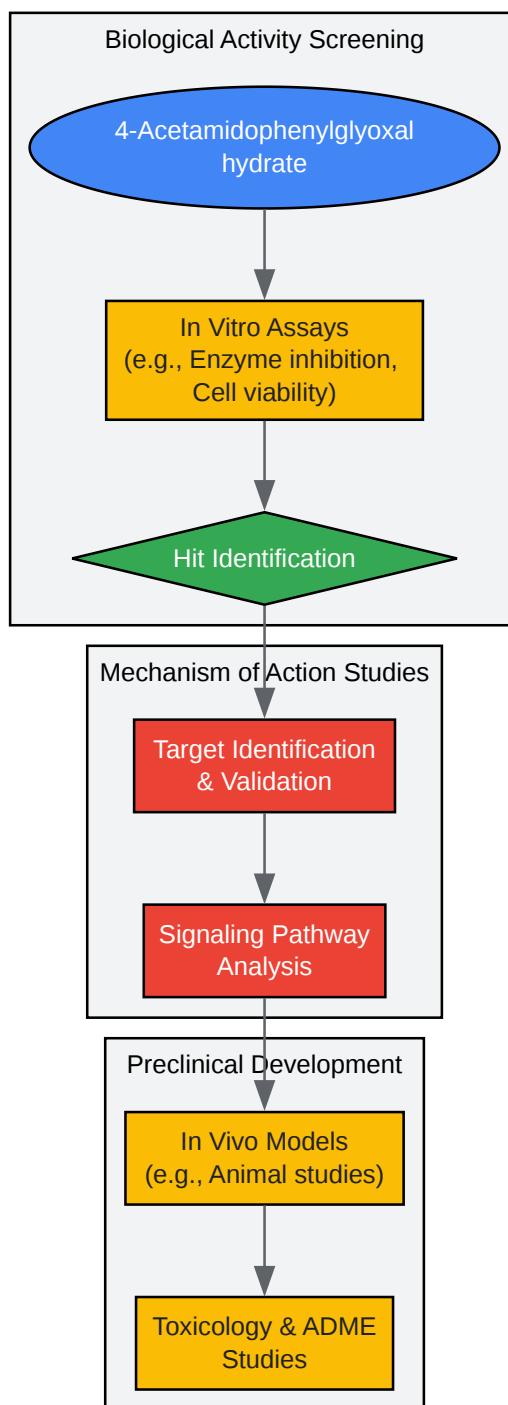
Standard analytical techniques for the characterization of organic compounds would be applicable. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon-hydrogen framework.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as the amide, ketone, and hydroxyl groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess purity.

## Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available scientific literature detailing the biological activity, pharmacological effects, or mechanism of action of **4-Acetamidophenylglyoxal hydrate**. While some acetamide derivatives have been investigated for their biological effects, no specific data exists for this particular compound. Therefore, any research into its potential therapeutic applications would be exploratory.

Given the absence of data on its biological interactions, no signaling pathway diagrams can be provided. The following diagram illustrates a general workflow for screening a novel compound for biological activity.



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Caption: General workflow for the biological evaluation of a novel chemical compound.

## Handling and Storage

Based on available safety data sheets, **4-Acetamidophenylglyoxal hydrate** should be handled in a well-ventilated area using appropriate personal protective equipment, including gloves and eye protection. It is recommended to store the compound in a tightly sealed container in a cool, dry place.

## Conclusion

**4-Acetamidophenylglyoxal hydrate** is a readily identifiable chemical compound with predicted physicochemical properties. However, a significant gap exists in the publicly available experimental data, particularly concerning its melting point, detailed spectroscopic analysis, and a validated synthesis protocol. Crucially, its biological activity and potential applications in drug development remain unexplored. This document serves as a foundational guide and highlights the need for further empirical research to fully characterize this compound and explore its potential.

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## References

- 1. 4-Acetamidophenylglyoxal hydrate, 16267-10-0-Amadis Chemical [amadischem.com]
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